

Thallium(I) acetate chemical properties and physical description.

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Compound of Interest

Compound Name: *Thallium(I) acetate*

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An In-depth Technical Guide to Thallium(I) Acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, physical description, and experimental considerations for **Thallium(I) acetate** (TlCH_3COO). The information is intended for professionals in research and development who require detailed data for laboratory and drug development applications.

Physical Description

Thallium(I) acetate is a white, odorless, crystalline solid.^{[1][2][3]} It can appear as a powder, fine crystalline powder, or wet crystalline aggregates.^{[1][4]} The compound is known to be deliquescent and hygroscopic, meaning it readily absorbs moisture from the air.^{[1][2][5][6][7][8]}

Physicochemical Properties

A summary of the key physical and chemical properties of **Thallium(I) acetate** is presented below. These values are compiled from various sources and represent a critical dataset for handling, storage, and application of this compound.

Table 1: Physical Properties of **Thallium(I) Acetate**

Property	Value	Source(s)
Appearance	White to off-white crystalline solid/powder	[1][2][4]
Odor	Odorless	[1][3]
Melting Point	124-128 °C (255-262 °F)	[4]
131 °C (268 °F)	[9][10][11][12]	
110 °C (230 °F)	[1][3]	
Boiling Point	117.1 °C (at 760 mmHg)	
Density / Specific Gravity	3.68 g/cm ³	[1][2][3][4][11][12]
3.77 g/cm ³	[4][7][9]	
3.765 g/cm ³ (at 137 °C)	[1][3]	
Vapor Pressure	14.7 mmHg	[1][7]
Sensitivity	Hygroscopic, Air and Moisture Sensitive	[2][5][6][7][8][13]

Table 2: Chemical Identifiers for **Thallium(I) Acetate**

Identifier	Value	Source(s)
Molecular Formula	C ₂ H ₃ O ₂ Tl or TlOOCCH ₃	[1][4][9][12]
Molecular Weight	263.43 g/mol	[1][4]
263.42 g/mol	[3][9]	
CAS Number	563-68-8	[1][4][12]
EC Number	209-257-5	[4][9]
PubChem CID	11247	[1]
IUPAC Name	thallium(1+) acetate	[1][4][9]
Synonyms	Thallos acetate, Thallium monoacetate	[1][9][11][12][14]

Table 3: Solubility Profile of **Thallium(I) Acetate**

Solvent	Solubility	Source(s)
Water	Soluble / Very Soluble	[1][2][3][11][12]
Moderately water soluble	[9][15]	
100 mg/mL (at RT)	[4]	
Sparingly soluble in hot water	[2][7][16]	
Alcohol / Ethanol	Soluble	[2][7][11][16]
Chloroform	Soluble	[2][7][16]
Ether	Soluble	[2][7][16]
Acetone	Insoluble	[2][7][16]

Chemical Properties and Reactivity

Thallium(I) acetate is an acetate salt of monovalent thallium.[1] It is a stable compound under standard ambient conditions but is sensitive to moisture.[8][10] When heated to decomposition,

it emits toxic fumes of thallium.[1] As a salt of a weak acid and a weak base, its aqueous solutions are basic and will neutralize acids.[2] It is generally not a strong oxidizing or reducing agent but can participate in such reactions.[2] The compound is incompatible with strong acids and strong oxidizing agents.[13]

Experimental Protocols

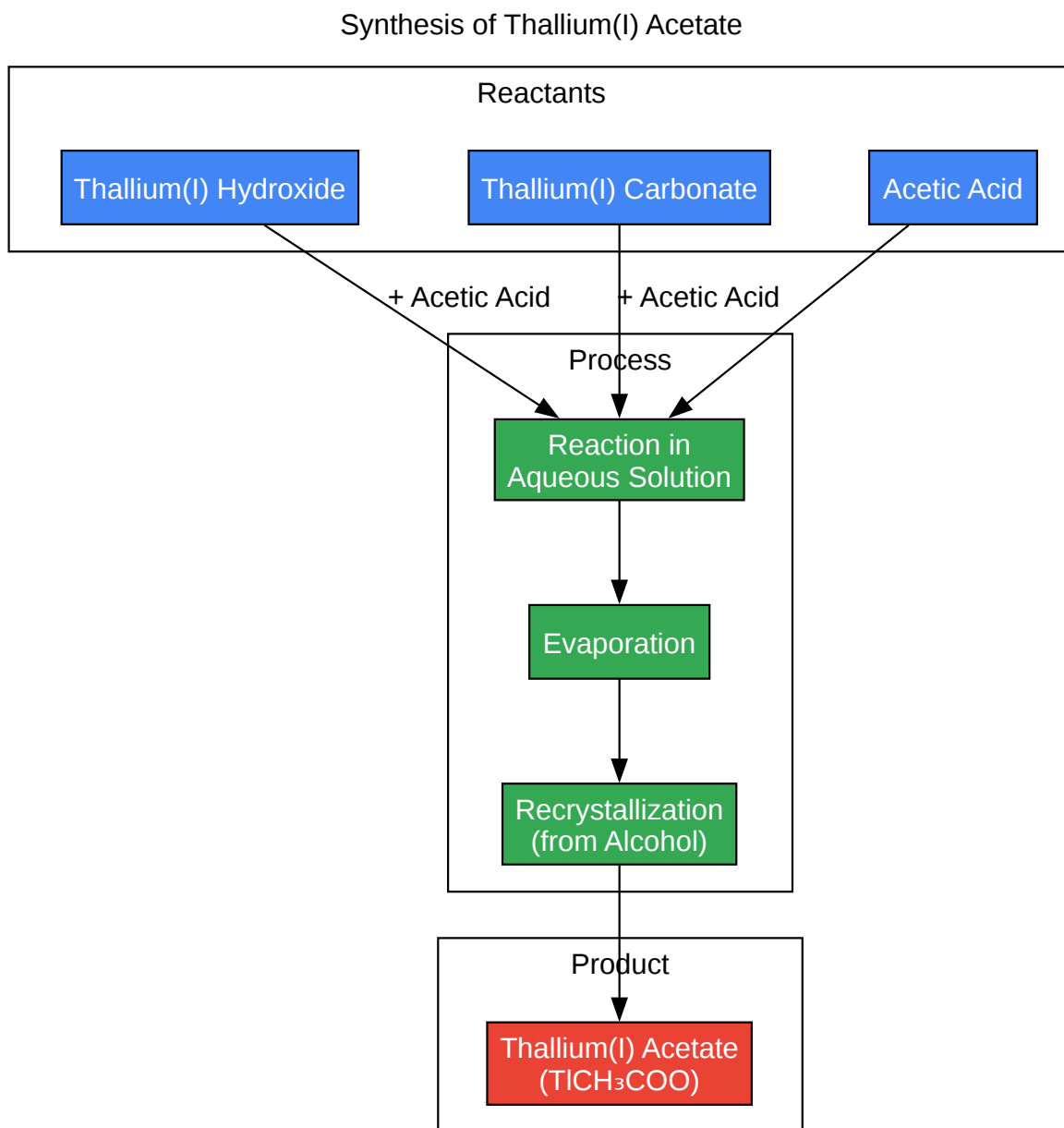
4.1 Synthesis of **Thallium(I) Acetate**

A common laboratory-scale synthesis involves the reaction of a thallium(I) base with acetic acid.

- Objective: To prepare **Thallium(I) acetate** from Thallium(I) carbonate or hydroxide.
- Materials:
 - Thallium(I) carbonate (Tl_2CO_3) or Thallium(I) hydroxide (TlOH)
 - Glacial acetic acid (CH_3COOH)
 - Deionized water
 - Ethanol
 - Reaction flask, condenser, heating mantle, filtration apparatus (e.g., Büchner funnel), crystallizing dish.
- Methodology:
 - A stoichiometric amount of Thallium(I) carbonate or hydroxide is carefully added in portions to a flask containing an excess of dilute acetic acid. The reaction should be performed in a well-ventilated fume hood due to the high toxicity of thallium compounds.
 - The mixture is gently heated and stirred until the reaction is complete and a clear solution is obtained.
 - The resulting solution is then concentrated by evaporation.[2]

- The concentrated solution is allowed to cool, leading to the crystallization of **Thallium(I) acetate**.
- For purification, the crude product can be recrystallized from alcohol.[2]
- The purified crystals are collected by filtration, washed with a small amount of cold ethanol, and dried under vacuum in a desiccator to protect from moisture.

An alternative method involves dissolving thallium(III) oxide in a mixture of acetic acid and acetic anhydride and stirring at 80-90°C.[17] After filtration, the product crystallizes upon cooling.[17]



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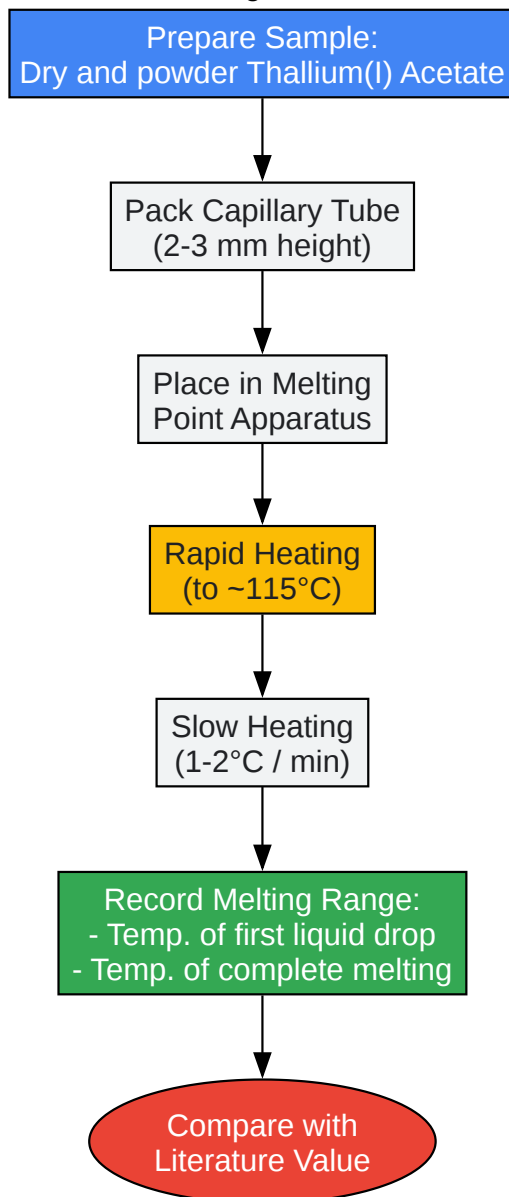
Caption: Synthesis pathway for **Thallium(I) acetate**.

4.2 Protocol for Purity Assessment using Melting Point Determination

- Objective: To assess the purity of a synthesized batch of **Thallium(I) acetate**.

- Principle: Pure crystalline solids have a sharp, well-defined melting point. Impurities typically depress the melting point and broaden the melting range.
- Apparatus:
 - Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or digital equivalent)
 - Capillary tubes (sealed at one end)
 - Sample of synthesized **Thallium(I) acetate**, finely powdered.
- Methodology:
 - A small amount of the dry, powdered **Thallium(I) acetate** is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated rapidly to about 15-20 °C below the expected melting point (approx. 131 °C).
 - The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
 - The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid phase has turned to liquid (completion of melting) are recorded.
 - The observed melting range is compared to the literature value. A narrow range (e.g., 0.5-1 °C) close to the literature value indicates high purity.

Workflow for Melting Point Determination



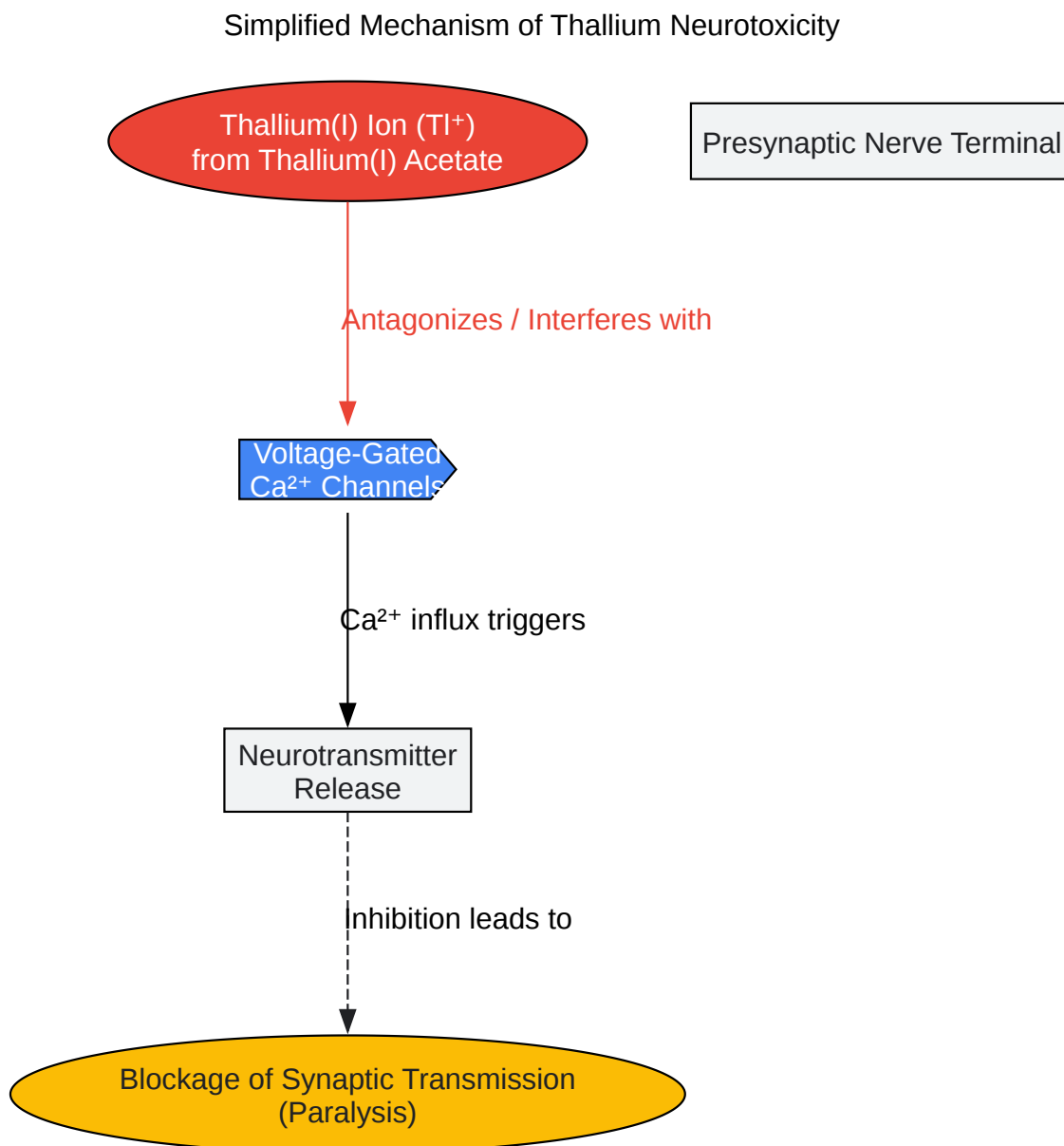
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Caption: Experimental workflow for purity analysis.

Toxicology and Biological Effects

Thallium(I) acetate is a highly toxic compound and is classified as a dangerous poison.^{[1][3]} It is fatal if swallowed, inhaled, or absorbed through the skin.^{[2][5][6]} Exposure can lead to severe health effects, including damage to the nervous system, liver, and kidneys.^[13]

The mechanism of its neurotoxicity involves interference with synaptic transmission. Studies suggest that thallium ions (Tl^+) can antagonize calcium ion (Ca^{2+}) dependent processes presynaptically, thereby blocking the release of neurotransmitters.^[1] This action leads to a dose-dependent, irreversible paralysis in neuromuscular preparations.^[1] Furthermore, thallium toxicity is associated with its penetration into the intramitochondrial space and its interaction with mitochondrial membranes.^[1] It has also been identified as an apoptosis inducer.^{[1][15]}



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Caption: Logical pathway of thallium neurotoxicity.

Applications

Despite its toxicity, **Thallium(I) acetate** has specialized applications in research and industry:

- Organic Synthesis: It is used as a reagent and catalyst in various organic reactions.[15][18][19]
- Material Science: It serves as a precursor for synthesizing thallium-containing materials like superconducting films and optical glasses.[2][11][19]
- Ore Separation: It is used in the preparation of high-density solutions for the flotation and separation of ore constituents.[2][19]
- Microbiology: It has been used as a selective agent in growth media.[14][16]
- Analytical Chemistry: Employed in methods for the detection of metal ions.[18]

Historically, it was used as a depilatory agent and a rodenticide, but these uses have been discontinued due to numerous poisonings.[2][11]

Handling, Storage, and Safety

- Handling: Due to its acute toxicity, **Thallium(I) acetate** must be handled under a chemical fume hood.[10] Appropriate personal protective equipment (PPE), including nitrile gloves, safety goggles, a face shield, and a lab coat, is mandatory.[5][20] Avoid creating dust and ensure adequate ventilation.[5]
- Storage: Store in a cool, dry, and well-ventilated area in tightly closed containers.[5][10][13] It should be stored locked up or in an area accessible only to authorized personnel.[10] Due to its hygroscopic nature, it should be protected from moisture and may require storage under an inert gas.[5]
- Disposal: **Thallium(I) acetate** and any contaminated materials must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[5][13] Do not allow it to enter drains or the environment.[5][6]

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